

# Personal protective equipment for handling Methyl 3-cyclopentenecarboxylate

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## Compound of Interest

Compound Name: **Methyl 3-cyclopentenecarboxylate**

Cat. No.: **B058024**

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## Essential Safety and Handling Guide for Methyl 3-cyclopentenecarboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Methyl 3-cyclopentenecarboxylate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **Methyl 3-cyclopentenecarboxylate**
- CAS Number: 58101-60-3[\[1\]](#)
- Molecular Formula: C<sub>7</sub>H<sub>10</sub>O<sub>2</sub>[\[2\]](#)
- Molecular Weight: 126.15 g/mol [\[2\]](#)

## Hazard Identification and Classification

**Methyl 3-cyclopentenecarboxylate** is classified as a hazardous substance. Below is a summary of its GHS classifications.

Hazard Class	Hazard Statement	Signal Word	Pictogram
Flammable Liquids (Category 3)	H226: Flammable liquid and vapor <sup>[2][3]</sup>	Danger <sup>[1]</sup>	
Serious Eye Damage (Category 1)	H318: Causes serious eye damage <sup>[2][3]</sup>	Danger <sup>[1]</sup>	corrosion

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets. Key statements include P210, P280, P305 + P351 + P338, and P501.  
[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Physical and Chemical Properties

Property	Value
Physical State	Liquid <sup>[1]</sup>
Density	1.031 g/mL at 25 °C <sup>[1]</sup>
Flash Point	48.9 °C (120.0 °F) <sup>[1]</sup>
Storage Temperature	2-8°C <sup>[1]</sup>

## Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for safely handling **Methyl 3-cyclopentenecarboxylate** throughout its lifecycle in the laboratory.

### Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the container in a designated flammable liquids cabinet. The storage area must be cool, dry, and well-ventilated.<sup>[3][4]</sup> Keep away from heat, sparks, open flames, and other ignition sources.<sup>[3]</sup> The recommended storage temperature is between 2-8°C.<sup>[1]</sup>
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.

## Personal Protective Equipment (PPE)

The minimum required PPE for handling **Methyl 3-cyclopentenecarboxylate** includes:

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn where there is a significant risk of splashing. <a href="#">[4]</a>	Protects against splashes that can cause serious eye damage. <a href="#">[2][3]</a>
Hand Protection	Solvent-resistant gloves (e.g., Nitrile or Neoprene). Gloves must be inspected before use. <a href="#">[4]</a>	Provides a barrier against skin contact.
Body Protection	Flame-resistant lab coat, long pants, and closed-toe shoes. <a href="#">[4]</a>	Minimizes skin exposure to accidental spills and protects from flammability hazards.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is necessary when handling outside of a certified chemical fume hood or in poorly ventilated areas.	Protects the respiratory tract from potentially irritating vapors.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **Methyl 3-cyclopentenecarboxylate** in a laboratory setting.

Caption: Workflow for handling **Methyl 3-cyclopentenecarboxylate**.

## Spill Management

In the event of a spill:

- Evacuate: Immediately evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Ignition Sources: Remove all sources of ignition.[\[4\]](#)
- Containment: For small spills, absorb the chemical with an inert material (e.g., sand, vermiculite).
- Collection: Collect the absorbed material into a suitable, closed container for disposal.[\[4\]](#) Use non-sparking tools.[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.

## Disposal Plan

All waste containing **Methyl 3-cyclopentenecarboxylate** must be treated as hazardous waste.

- Waste Collection: Collect all chemical waste, including contaminated consumables, in a designated and properly labeled hazardous waste container.
- Storage: Store the waste container in a cool, well-ventilated area, away from incompatible materials.
- Disposal: Dispose of the waste through a licensed chemical destruction plant.[\[4\]](#) Do not dispose of this chemical down the drain.[\[4\]](#) All disposal activities must comply with local, state, and federal regulations.

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[3]</a> Seek immediate medical attention.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. <a href="#">[3]</a>
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[3]</a>

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## References

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